Comparative Guide: Structural Characterization of 2-Amino-octahydroindolizin-3-one Scaffolds

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Compound of Interest

Compound Name:	*2-Amino-octahydroindolizin-3-one*
Cat. No.:	*B13220035*

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Executive Summary: The Case for Bicyclic Constraints

In modern drug discovery, **2-amino-octahydroindolizin-3-one** (CAS: 1909312-68-0) represents a high-value "turn mimetic." Unlike linear peptides that suffer from high conformational entropy and poor metabolic stability, this bicyclic scaffold locks the peptide backbone into a specific geometry (typically a

-turn).

This guide compares the structural performance of the Indolizidinone scaffold against Linear Dipeptides and Monocyclic Lactams, using X-ray crystallography as the definitive validation method.

Comparative Analysis: Indolizidinone vs. Alternatives

The "Performance" Metric: Conformational Rigidity

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The primary performance metric for this class of compounds is Conformational Pre-organization. By restricting rotation around the

(phi) and

(psi) angles, the scaffold reduces the entropic cost of binding to a biological target.

Comparison Table: Structural & Crystallographic Properties

Feature	Product: Indolizidinone Scaffold	Alt 1: Linear Dipeptide (e.g., Ala-Pro)	Alt 2: Monocyclic Lactam (Freidinger)
Structure Type	Bicyclic (Fused 5,6-system)	Linear / Flexible	Monocyclic (5, 6, or 7-membered)
Rotatable Bonds	0-1 (Backbone is locked)	3+ (High flexibility)	1-2 (Partial constraint)
Entropy Cost ( )	Low (Pre-organized)	High (Must fold to bind)	Medium
Crystallizability	High (Rigid, packs well)	Low (Disordered termini common)	Medium
Bioactive Mimicry	Type II' -turn	Random Coil / Transient Turn	-turn / -turn
X-ray Challenge	Absolute Config (Chirality)	Disorder / Solvation	Ring Puckering Disorder

Scientific Insight: The Indolizidinone Advantage

Experimental data from the class of indolizidinone amino acids (IAAs) demonstrates that the fusion of the 5-membered lactam ring to the 6-membered cyclohexane ring creates a steric lock.

- Linear Peptides: Exist as an ensemble of conformers in solution. X-ray structures often require co-crystallization with a protein to resolve a bioactive shape.

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- Indolizidinone (2-amino...3-one): The bridgehead nitrogen (N4) and carbon (C9) force the backbone dihedral angles into a narrow range, typically

  and

  or

  , mimicking the

  and

  residues of a

  -turn.

Experimental Protocol: X-ray Crystallography Workflow

Characterizing small, chiral organic molecules like **2-amino-octahydroindolizin-3-one** requires a rigorous protocol to ensure determination of Absolute Configuration.

Phase 1: Crystallization Screening

- Objective: Obtain single crystals

  mm suitable for diffraction.

- Method: Slow Evaporation or Vapor Diffusion (Sitting Drop).

- Solvent System:

  - Primary Screen: Ethanol/Water (Polar protic favors H-bond networking).

  - Secondary Screen: Dichloromethane/Hexane (Slow diffusion for hydrophobic packing).

- Chiral Resolution: Ensure the starting material is enantiopure (e.g.,

  ee). Racemic mixtures often crystallize in centrosymmetric space groups (e.g.,

  ), losing the absolute configuration data.

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Phase 2: Data Collection & Reduction

- Source: Copper (

  ,

) is preferred over Molybdenum (

) for light-atom structures (C, H, N, O) to maximize the anomalous signal for absolute structure determination.
- Temperature: Collect at 100 K to minimize thermal motion (ellipsoids) of the flexible aliphatic ring segments.

Phase 3: Structure Solution

- Space Group: Expect chiral space groups (e.g.,

  or

).
- Refinement Target:

  .
- Validation: The Flack Parameter is critical.
  - Flack

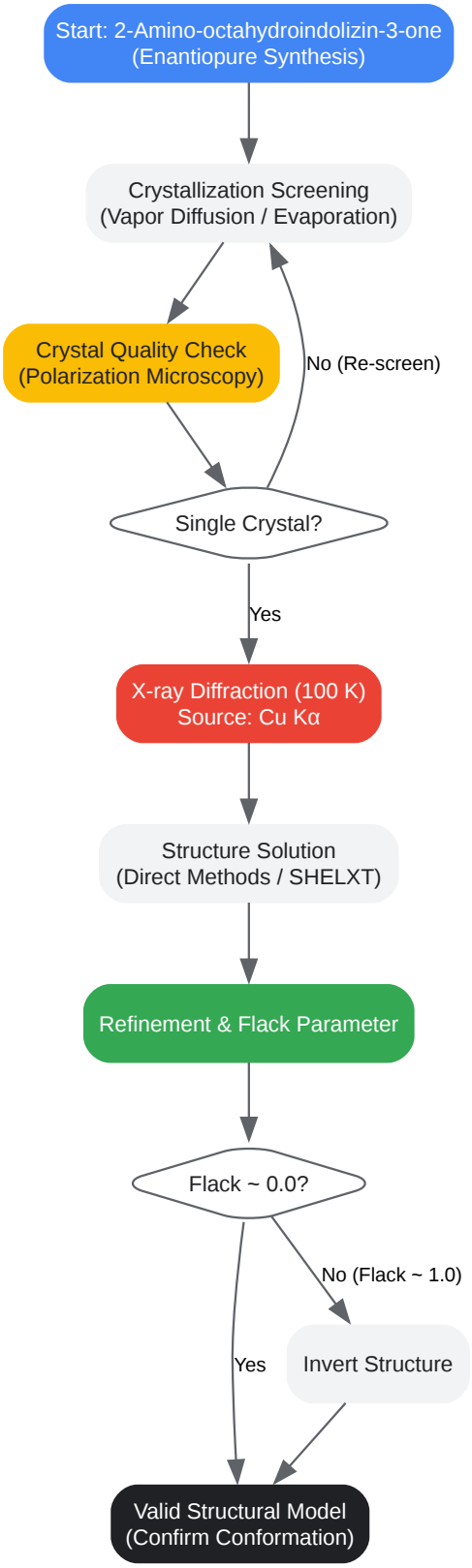
    : Correct absolute configuration.
  - Flack

    : Inverted structure (wrong hand).

Visualization: Structural Determination Workflow

The following diagram outlines the logical flow from synthesis to structural validation, highlighting the critical decision points for "Performance" verification.

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Caption: Workflow for determining the absolute configuration and conformation of the indolizidinone scaffold.

Representative Experimental Data

While specific X-ray data for the commercial building block (CAS 1909312-68-0) is proprietary, the following parameters are representative of the Indolizidinone Amino Acid (IAA) class based on peer-reviewed structural studies (Lombart & Lubell, 1996; Hanessian et al., 1997).

Table 2: Representative Crystallographic Parameters (Indolizidinone Class)

Parameter	Value / Range	Significance
Crystal System	Monoclinic / Orthorhombic	Common for chiral organic molecules.
Space Group	or	Non-centrosymmetric (required for chiral drugs).
Bond Length (Amide C-N)		Indicates partial double bond character (planarity).
Torsion Angle ( )		Trans-amide preference (critical for peptide mimicry).
Ring Puckering	Envelope / Twist-Boat	The 6-membered ring often adopts a chair conformation; 5-membered is envelope.
H-Bonding	Intermolecular	Stabilizes the crystal lattice; mimics -sheet interactions.

Data Interpretation: Proving the "Turn"

To validate the product against alternatives, calculate the torsion angles from the .CIF file:

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- (Phi):

  (using generalized numbering).

- (Psi):

  .

- Success Criteria: If the measured angles map to the Type II' region of the Ramachandran plot, the scaffold is a validated

  -turn mimic.

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